

handling and safety precautions for 4-Chloro-3-nitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-3-nitrobenzoic acid

Cat. No.: B146349

[Get Quote](#)

Technical Support Center: 4-Chloro-3-nitrobenzoic Acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **4-Chloro-3-nitrobenzoic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Chloro-3-nitrobenzoic acid**?

A1: **4-Chloro-3-nitrobenzoic acid** is classified as an irritant.[1] The primary hazards include causing skin irritation, serious eye irritation, and potential respiratory irritation.[2][3][4] Ingestion may lead to gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: When handling **4-Chloro-3-nitrobenzoic acid**, it is crucial to use appropriate personal protective equipment. This includes chemical safety goggles or eyeglasses conforming to OSHA's eye and face protection regulations, protective gloves to prevent skin exposure, and appropriate protective clothing.[1] In situations where dust may be generated, a NIOSH or European Standard EN 149 approved respirator should be used.[1]

Q3: What are the proper storage conditions for **4-Chloro-3-nitrobenzoic acid**?

A3: Store in a cool, dry, well-ventilated area away from incompatible substances.[1][5] The container should be kept tightly closed when not in use.[1][5][6]

Q4: What materials are incompatible with **4-Chloro-3-nitrobenzoic acid**?

A4: **4-Chloro-3-nitrobenzoic acid** is incompatible with strong oxidizing agents, strong reducing agents, and strong bases.[7][4][6]

Q5: What should I do in case of accidental skin or eye contact?

A5: In case of skin contact, immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][6] For eye contact, flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek medical attention in both cases.[1][6]

Q6: How should I handle a spill of **4-Chloro-3-nitrobenzoic acid**?

A6: For small spills, immediately clean up using appropriate protective equipment.[1] Avoid generating dusty conditions.[1] Sweep up the material and place it into a suitable container for disposal.[1][8] Ensure the area is well-ventilated.[1] For larger spills, it may be necessary to evacuate the area and seek assistance from emergency response personnel.[9]

Troubleshooting Guide

Issue	Possible Cause	Solution
Unexpected reaction or decomposition	Contamination with incompatible materials (strong oxidizing agents, strong bases, strong reducing agents).[4][6]	Ensure all glassware is clean and dry. Do not use with incompatible reagents.
Exposure to high heat.	Store away from heat sources. Hazardous decomposition products may include nitrogen oxides, carbon oxides, and hydrogen chloride gas.[7][6]	
Material has changed color or appearance	Improper storage leading to degradation.	Store in a cool, dry, well-ventilated place in a tightly closed container.[5]
Contamination.	Ensure proper handling procedures are followed to avoid cross-contamination.	
Difficulty dissolving the compound	Use of an inappropriate solvent.	4-Chloro-3-nitrobenzoic acid is sparingly soluble in water but soluble in organic solvents like ethanol and ether.[10][11]

Quantitative Data

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₄ ClNO ₄	[1]
Molecular Weight	201.57 g/mol	[10]
Appearance	Slightly yellow powder or crystals.[1][6]	[1][6]
Melting Point	180 - 184 °C	[6]
Boiling Point	371 °C	[6]
Flash Point	179 °C	[6]
Density	1.645 g/cm ³ (at 18 °C)	[1]
Water Solubility	Insoluble / Very slightly soluble.[1][10]	[1][10]

Hazard Identification

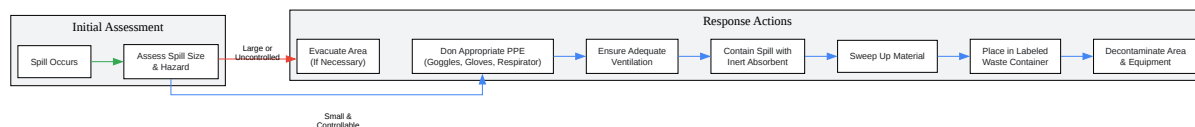
Hazard	GHS Classification	Precautionary Statement(s)
Skin Irritation	Category 2	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Eye Irritation	Category 2	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Respiratory Irritation	STOT SE 3	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2][3]

Experimental Protocols

General Handling Procedure

- Before starting any work, ensure that a safety data sheet (SDS) for **4-Chloro-3-nitrobenzoic acid** is readily available and has been reviewed.
- Work in a well-ventilated area, preferably in a chemical fume hood.^[1]
- Wear appropriate personal protective equipment, including chemical safety goggles, gloves, and a lab coat.^[1]
- Weigh the solid material carefully to avoid generating dust.
- When transferring the substance, use a spatula or other appropriate tools to minimize contact.
- Keep the container tightly closed when not in use.^[1]
- After handling, wash hands thoroughly with soap and water.^[1]
- Clean all equipment and the work area after use.
- Dispose of waste according to institutional and local regulations.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **4-Chloro-3-nitrobenzoic acid** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Chloro-3-nitrobenzoic acid(96-99-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. fishersci.com [fishersci.com]
- 5. Page loading... [guidechem.com]
- 6. 4-Chloro-3-nitrobenzoic acid Manufacturers, SDS [mubychem.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. ehs.utk.edu [ehs.utk.edu]
- 9. ccny.cuny.edu [ccny.cuny.edu]
- 10. sdichem.com [sdichem.com]
- 11. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [handling and safety precautions for 4-Chloro-3-nitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146349#handling-and-safety-precautions-for-4-chloro-3-nitrobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com